

1,2,3,4-Tetrahydronaphthalene chemical properties and structure

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Compound of Interest

Compound Name: 1,2,3,4-Tetrahydronaphthalene

Cat. No.: B1681288

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An In-depth Technical Guide to **1,2,3,4-Tetrahydronaphthalene**: Properties, Synthesis, and Applications for Scientific Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1,2,3,4-tetrahydronaphthalene** (also known as Tetralin), tailored for researchers, scientists, and professionals in drug development. Moving beyond a simple recitation of facts, this document delves into the causality behind its chemical behavior, offering field-proven insights into its synthesis, reactivity, and application.

Molecular Structure and Foundational Chemical Properties

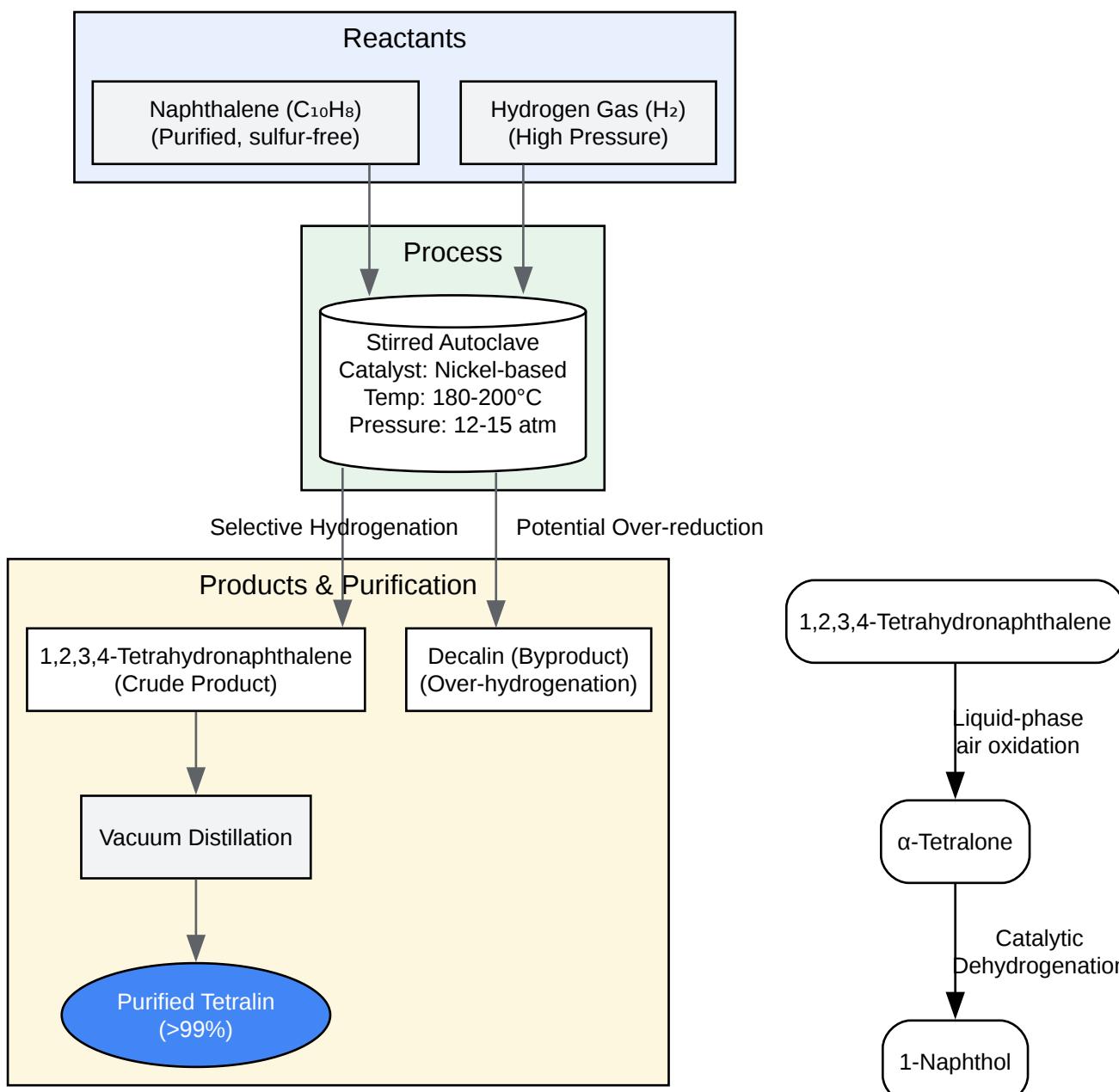
1,2,3,4-Tetrahydronaphthalene is a bicyclic hydrocarbon with the chemical formula $C_{10}H_{12}$.^[1] Its structure is derived from naphthalene where one of the two aromatic rings is fully saturated, resulting in a molecule that fuses a benzene ring with a cyclohexane ring. This unique amalgamation of an aromatic and an alicyclic moiety imparts a distinct set of chemical properties, combining aromatic character with the stability of a saturated system.^[2]

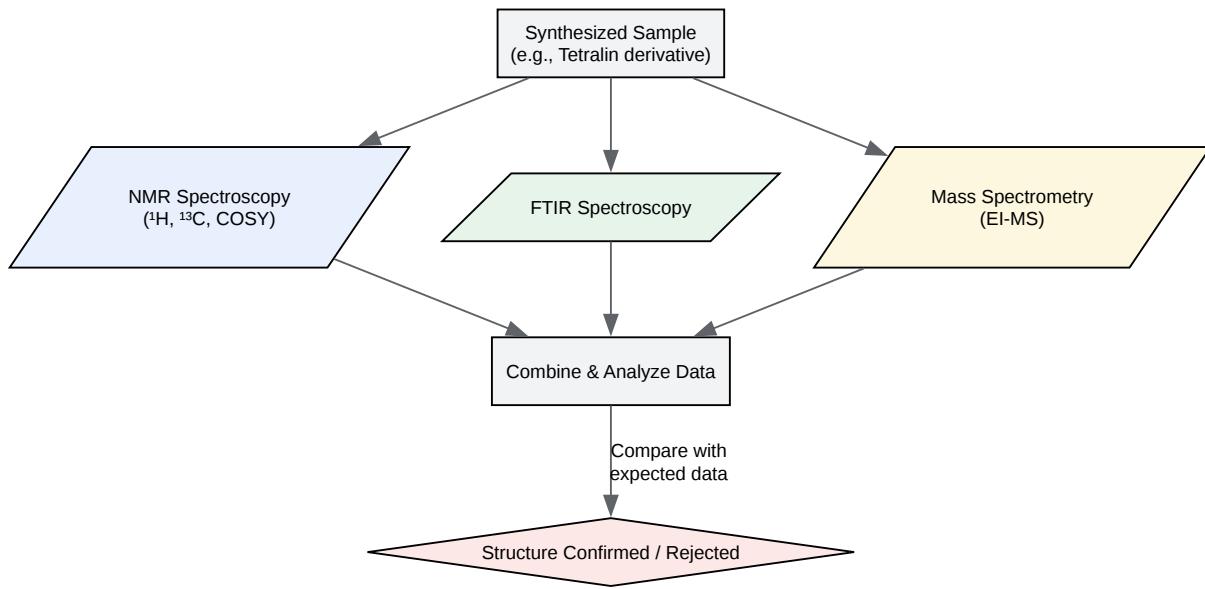
The molecule's geometry and electron distribution are key to its utility. The benzylic C-H bonds on the saturated ring are moderated in strength, which is a direct consequence of their

proximity to the aromatic ring. This structural feature is fundamental to its most significant chemical property: its ability to act as a hydrogen-donor solvent.[1]

Visualizing the Core Structure

A clear representation of the molecule is essential for understanding its reactivity.





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References

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